

Application Notes: D-Allose-¹³C in Glycobiology and Cancer Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: D-Allose-13C

CAS No.: 25191-16-6

Cat. No.: B15613104

[Get Quote](#)

Introduction

D-Allose, a rare hexose and a C-3 epimer of D-glucose, has attracted considerable attention for its potent and diverse biological activities, including anti-cancer, anti-inflammatory, and immunosuppressive effects.[1][2][3][4] Its potential as a therapeutic agent is significant, yet the precise molecular mechanisms governing its metabolic fate and signaling pathways are not fully understood.[1][5][6] The application of stable isotope labeling, specifically with Carbon-13 (¹³C), provides a powerful method to trace the metabolic journey of D-Allose within cellular systems.[1][7][8] D-Allose-¹³C serves as a critical tracer for metabolic flux analysis (MFA), offering unprecedented insights into its mechanism of action and its impact on the metabolic reprogramming characteristic of cancer cells.[7][8][9]

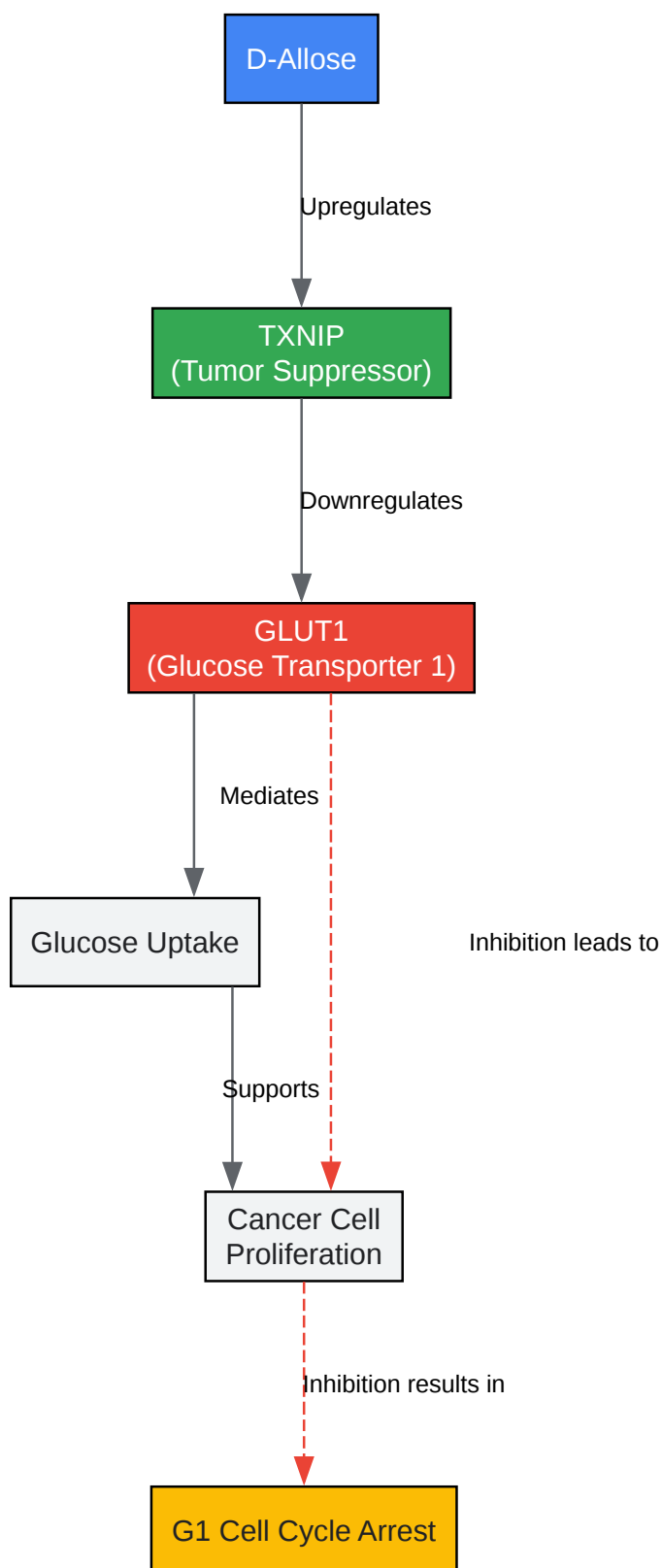
These application notes provide a comprehensive overview of the uses of D-Allose-¹³C in glycobiology and cancer research, complete with detailed experimental protocols for researchers, scientists, and drug development professionals.

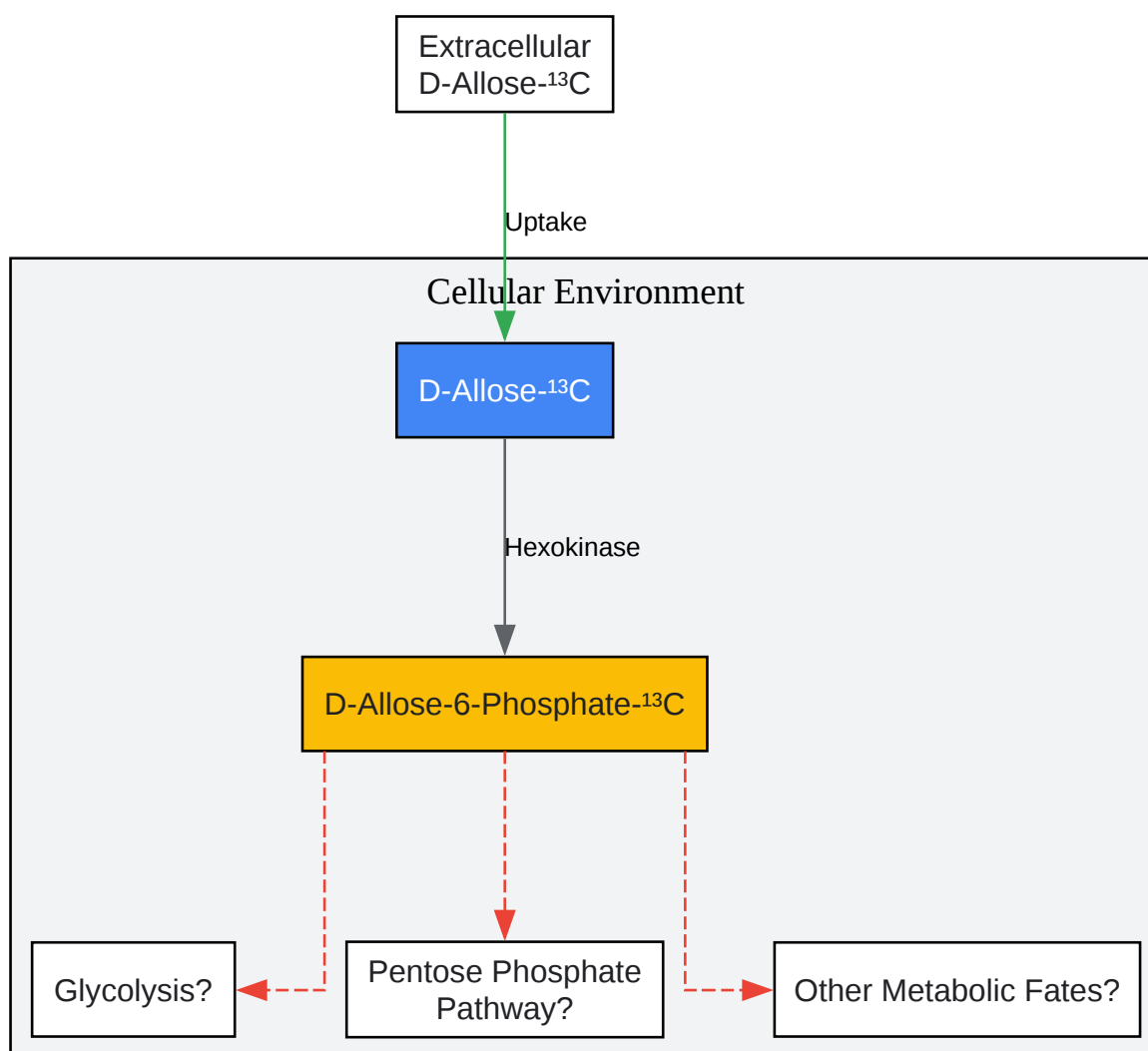
Applications in Cancer Research

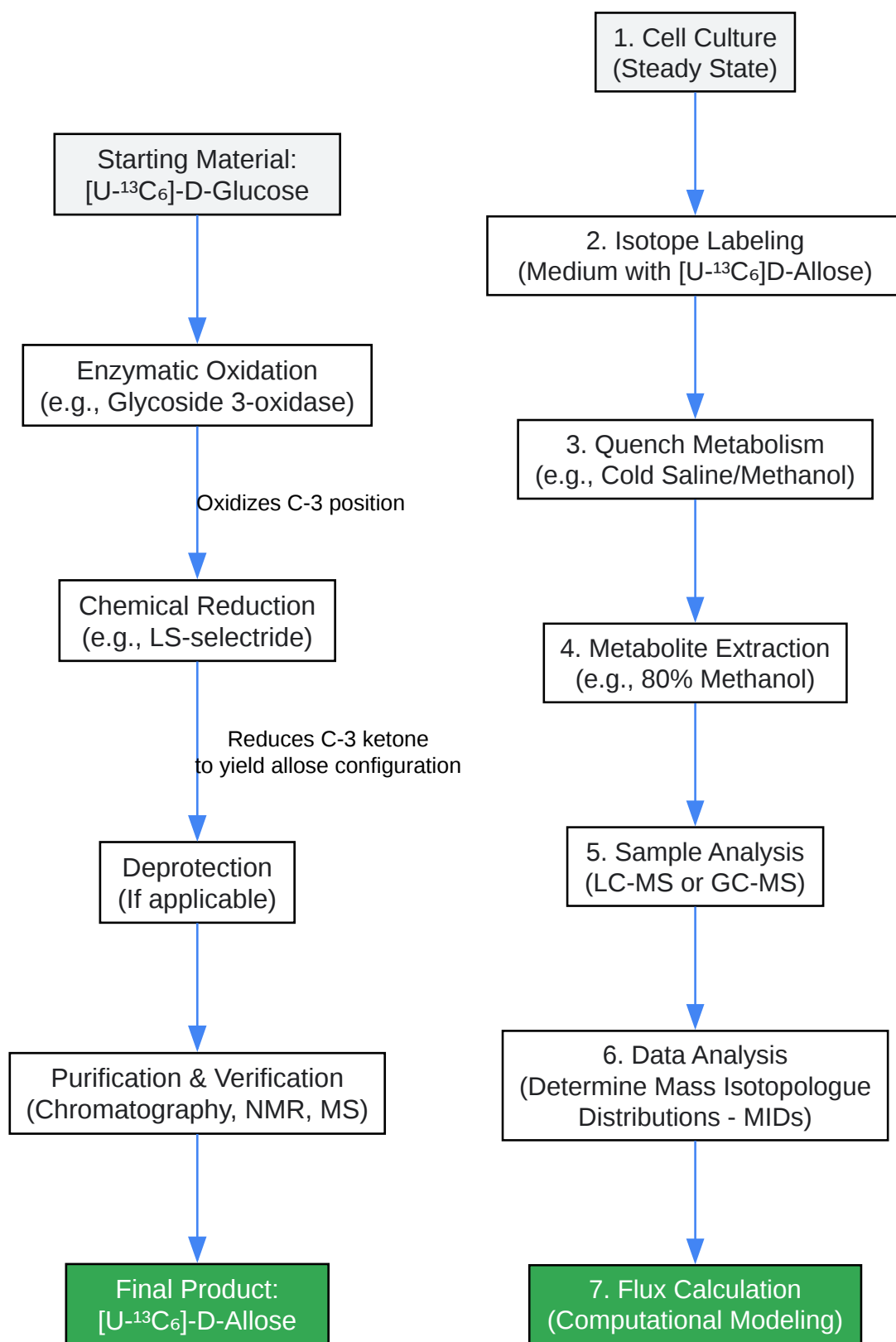
The anti-proliferative effects of D-Allose have been demonstrated across various cancer cell lines, including those of the liver, breast, and nervous system.[1][5][10] D-Allose-¹³C is instrumental in elucidating the mechanisms behind these effects and quantifying its impact on cancer cell metabolism.

Elucidating Anti-Cancer Signaling Pathways

A primary mechanism of D-Allose's anti-cancer activity involves the modulation of key regulatory proteins.[5] D-Allose treatment has been shown to induce the expression of Thioredoxin Interacting Protein (TXNIP), a known tumor suppressor.[1][8][11][12] The subsequent upregulation of TXNIP leads to the downregulation of glucose transporter 1 (GLUT1), which in turn reduces glucose uptake, a critical energy source for rapidly proliferating cancer cells, and leads to cell cycle arrest in the G1 phase.[1][8][12]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. Rare Sugar D-allose in Cancer Therapy as a Revolutionary Approach with Promising Future Insights [glycoforum.gr.jp]
- 3. D-allose, a typical rare sugar: properties, applications, and biosynthetic advances and challenges - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Recent research on the physiological functions, applications, and biotechnological production of D-allose - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [benthamdirect.com](https://www.benthamdirect.com) [[benthamdirect.com](https://www.benthamdirect.com)]
- 6. The inhibitory effect and possible mechanisms of D-allose on cancer cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 8. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 9. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 10. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 11. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 12. D-allose enhances the efficacy of hydroxychloroquine against Lewis lung carcinoma cell growth by inducing autophagy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Notes: D-Allose-¹³C in Glycobiology and Cancer Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15613104/docs#application-notes-d-allose-c-in-glycobiology-and-cancer-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)